

Technical Deep Dive: DiBAC4(3) Structure, Properties, and Experimental Application

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Compound of Interest

Compound Name: DiBAC4(3)
CAS No.: 70363-83-6
Cat. No.: B1147970

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Executive Summary: The Translational Voltmeter

DiBAC4(3) [Bis-(1,3-dibutylbarbituric acid)trimethine oxonol] represents a cornerstone in potentiometric research, specifically designed for the quantification of resting membrane potential (

) and slow-onset potential changes. Unlike fast-response styryl dyes (e.g., ANEPPS) that rely on electrochromic shifts to measure action potentials in milliseconds, **DiBAC4(3)** functions as a Nernstian redistribution probe.

Its utility lies in its high sensitivity—often yielding a >1% change in fluorescence per millivolt (

)—making it the gold standard for High-Throughput Screening (HTS) of ion channel modulators and drug safety pharmacology. This guide dissects the chemical physics, operational mechanics, and rigorous application of **DiBAC4(3)**.

Part 1: Chemical Architecture & Physicochemical Properties

DiBAC4(3) is an anionic, lipophilic oxonol dye. Its structure consists of a trimethine bridge connecting two dibutylbarbituric acid groups. This specific architecture dictates its solubility, spectral properties, and interaction with the lipid bilayer.

Structural Data Table

Property	Specification
IUPAC Name	1,3-dibutyl-5-[3-(1,3-dibutyl-2,4,6-trioxypyrimidin-5-yl)prop-2-enylidene]pyrimidine-2,4,6-trione
Common Name	DiBAC4(3)
CAS Number	70363-83-6
Molecular Formula	
Molecular Weight	516.64 g/mol
Charge	Anionic (-1) at physiological pH
Solubility	DMSO (High), Ethanol (High), Water (Low/Sparingly)

Spectral Characteristics

DiBAC4(3) is a green-fluorescent probe, making it compatible with standard fluorescein (FITC) or GFP filter sets.

- Excitation Max (): ~490 nm[1][2][3][4]
- Emission Max (): ~516 nm
- Quantum Yield: Low in aqueous solution; significantly enhanced upon binding to intracellular proteins and hydrophobic pockets.

Part 2: Mechanistic Profiling

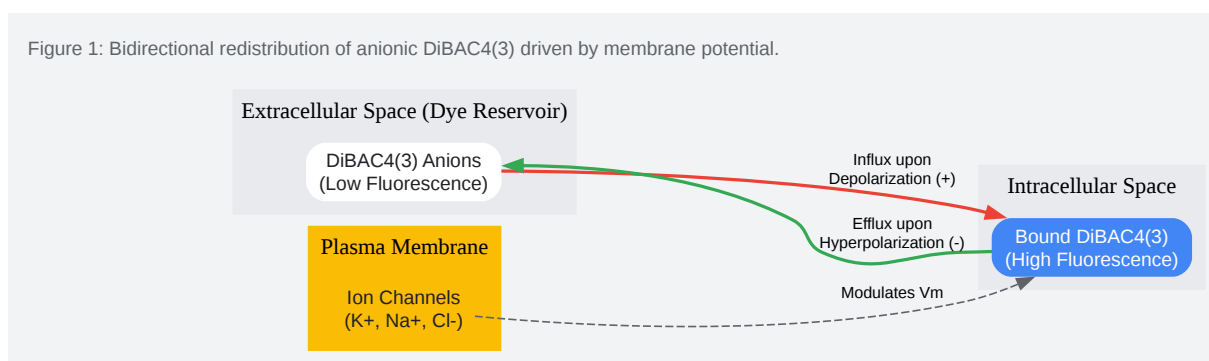
The Redistribution Mechanism

The fundamental operation of **DiBAC4(3)** is governed by the Nernst Equation. Because the dye is negatively charged (anionic) and lipophilic, it can partition across the cell membrane, but its distribution is voltage-dependent.

- **Resting State (Polarized):** The cell interior is negative relative to the exterior (e.g., -70 mV). The negative charge repels the anionic dye, keeping the intracellular concentration low.
- **Depolarization:** As the membrane potential becomes more positive (e.g., -20 mV), the electrostatic repulsion decreases. The dye enters the cell driven by its concentration gradient.
- **Fluorescence Enhancement:** Once inside, **DiBAC4(3)** binds to intracellular proteins and hydrophobic lipid regions.[3] This binding restricts the molecular rotation of the dye, reducing non-radiative decay and significantly increasing its quantum yield (fluorescence).

Key Insight: The signal is slow (seconds to minutes) because it requires the physical translocation of molecules across the membrane. It is not suitable for measuring single action potentials.

Visualization of Mechanism



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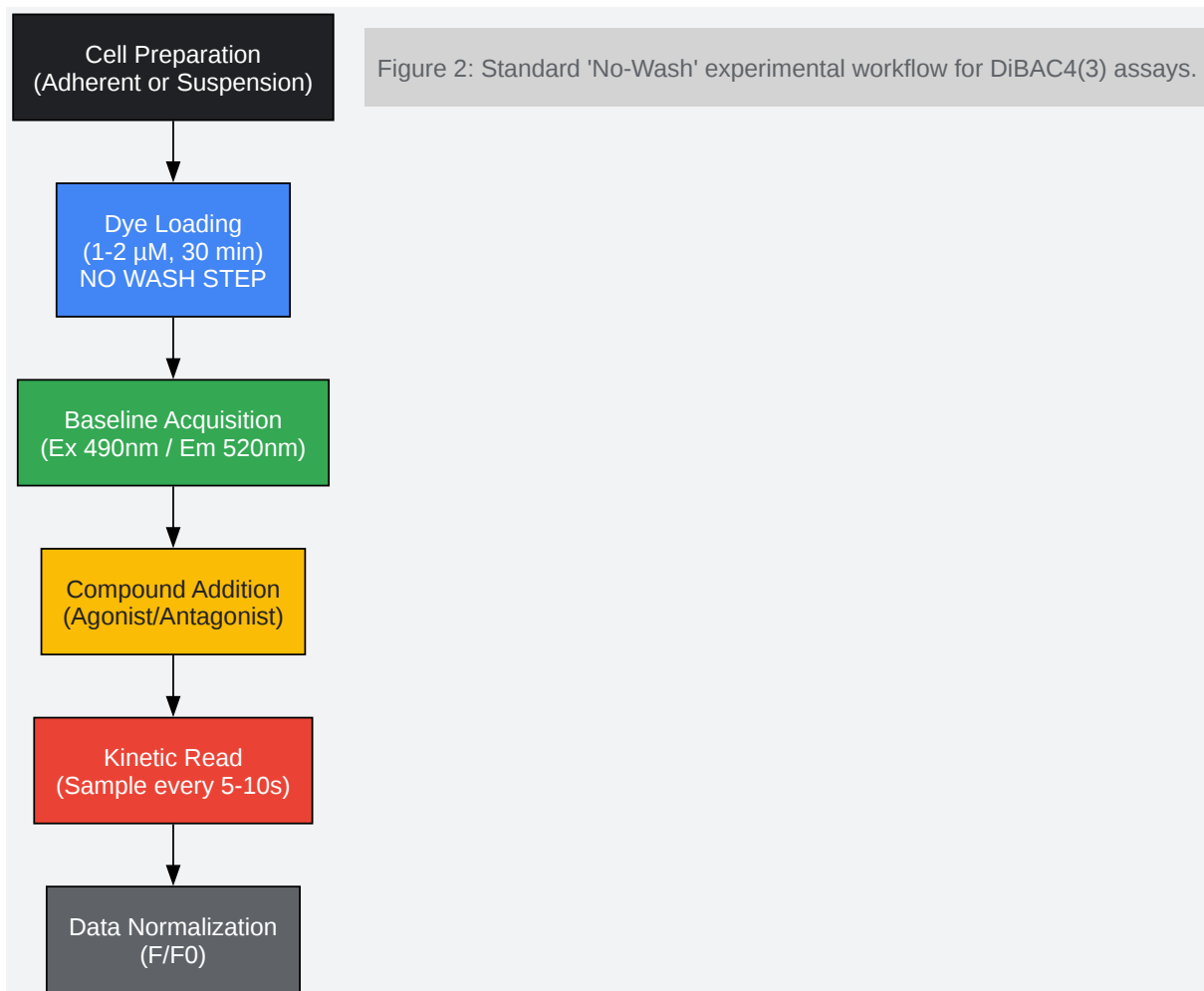
Part 3: Optimized Experimental Protocols

Expertise Note: Unlike calcium dyes (e.g., Fura-2) where you wash the cells after loading, **DiBAC4(3)** is an equilibrium dye. You must maintain the dye in the external solution throughout the experiment to allow for re-equilibration during potential changes.

Preparation and Loading

- Stock Solution: Dissolve 5 mg **DiBAC4(3)** in DMSO to create a 10-20 mM stock. Store at -20°C, protected from light.
- Working Solution: Dilute stock into a physiological buffer (e.g., HBSS or Tyrode's) to a final concentration of 0.5 μ M – 2.0 μ M.
 - Note: Concentrations >5 μ M can cause pharmacological artifacts (e.g., inhibition of BK channels) or mitochondrial toxicity.
- Loading:
 - Remove culture media from cells.[\[5\]](#)
 - Add the **DiBAC4(3)** working solution.[\[1\]](#)[\[6\]](#)[\[7\]](#)
 - Incubate at 37°C (or Room Temp) for 30 minutes.
- The "No-Wash" Rule: Do NOT wash the cells.[\[5\]](#) The dye must remain present to report changes.

Experimental Workflow



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Part 4: Data Interpretation & Troubleshooting

Signal Interpretation

- Increase in Fluorescence: Indicates Depolarization (Cell becomes less negative).
 - Example: Inhibition of channels or opening of channels.
- Decrease in Fluorescence: Indicates Hyperpolarization (Cell becomes more negative).^{[3][8]}
 - Example: Opening of channels or channels.

Critical Artifacts & Controls

- Drift: **DiBAC4(3)** is temperature-sensitive. Ensure buffers are temperature-equilibrated. A gradual downward drift in fluorescence is common due to photobleaching or slight temperature shifts; use a vehicle control well for baseline correction.
- Interaction with Compounds: Being anionic, **DiBAC4(3)** can electrostatically interact with cationic drugs, leading to false positives. Always verify "hits" with patch-clamp electrophysiology.
- Toxicity: High concentrations inhibit cell respiration. If cells round up or detach, reduce dye concentration.

Validation Controls

- Positive Control (Depolarization): High extracellular (e.g., 40-60 mM KCl) should cause an immediate, robust increase in fluorescence.
- Negative Control (Hyperpolarization): Valinomycin (a ionophore) should cause a decrease in fluorescence (assuming is not already at

).

References

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